

3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile: An Overview of a Scarcely Documented β -Ketonitrile

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Compound of Interest

Compound Name: 3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile

Cat. No.: B1287578

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Introduction

3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile, with the Chemical Abstracts Service (CAS) registry number 70988-04-4, is a β -ketonitrile derivative of benzene. While this compound is commercially available from various suppliers, a comprehensive review of scientific literature reveals a significant lack of detailed information regarding its specific discovery, historical development, and biological activity. This document aims to provide a technical overview based on the general principles of β -ketonitrile chemistry and the known properties of related dimethoxyphenyl compounds, acknowledging the absence of specific data for the target molecule.

Chemical Structure and Properties

The chemical structure of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** consists of a 3,5-dimethoxyphenyl group attached to a three-carbon chain containing a ketone and a nitrile functional group.

Table 1: Physicochemical Properties of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**

Property	Value	Source
CAS Number	70988-04-4	Chemical Supplier Catalogs
Molecular Formula	C ₁₁ H ₁₁ NO ₃	Calculated
Molecular Weight	205.21 g/mol	Calculated
Appearance	Not specified in literature	-
Melting Point	Not specified in literature	-
Boiling Point	Not specified in literature	-
Solubility	Not specified in literature	-

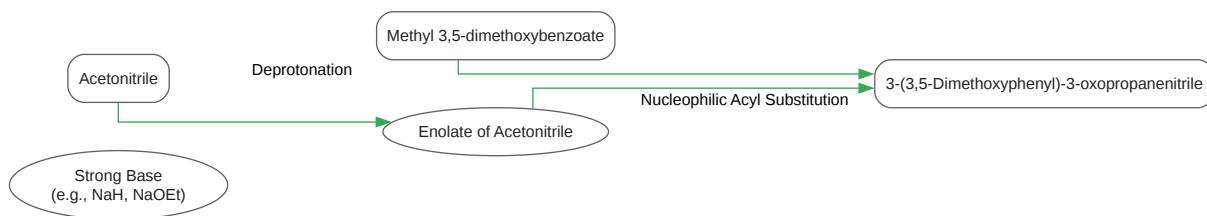
Note: The lack of specific experimental data in the public domain prevents a more detailed presentation of its physical and chemical properties.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** is not readily available in the scientific literature, the general synthesis of β -ketonitriles is well-established. The most common method is the Claisen condensation of an appropriate ester with acetonitrile.

In the hypothetical synthesis of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**, the likely precursors would be a methyl or ethyl ester of 3,5-dimethoxybenzoic acid and acetonitrile, in the presence of a strong base such as sodium ethoxide or sodium hydride.

General Reaction Scheme for β -Ketonitrile Synthesis via Claisen Condensation:



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Caption: Hypothetical synthesis of the target compound via Claisen condensation.

Experimental Protocol (General, not specific to the target compound):

A general procedure for a Claisen condensation to form a β -ketonitrile would involve the following steps:

- Reaction Setup: A solution of the ester (e.g., methyl 3,5-dimethoxybenzoate) in an anhydrous aprotic solvent (e.g., diethyl ether, THF) is prepared in a flame-dried reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- Base Addition: A strong base (e.g., sodium hydride) is carefully added to the solution.
- Nitrile Addition: Acetonitrile is then added dropwise to the reaction mixture.
- Reaction: The mixture is stirred at room temperature or heated under reflux for a specified period until the reaction is complete, as monitored by techniques like Thin Layer Chromatography (TLC).
- Workup: The reaction is quenched by the addition of a protic solvent (e.g., water or ethanol), followed by acidification with a dilute acid (e.g., HCl).
- Extraction and Purification: The product is extracted into an organic solvent, and the organic layer is washed, dried, and concentrated. The crude product is then purified, typically by recrystallization or column chromatography.

Disclaimer: This is a generalized protocol and would require optimization for the specific synthesis of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**.

Potential Biological Activity and Signaling Pathways

There is no direct evidence or published research on the biological activity or mechanism of action of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**. However, compounds with the dimethoxyphenyl moiety are known to exhibit a range of biological activities. For instance, various derivatives of dimethoxyphenyl compounds have been investigated for their potential as:

- Anticancer agents: Some dimethoxyphenyl derivatives have shown cytotoxic effects against various cancer cell lines. The potential mechanism could involve the induction of apoptosis or the inhibition of cell cycle progression.
- Enzyme inhibitors: The structural motif is present in molecules that can inhibit enzymes such as kinases or phosphatases.
- Antimicrobial agents: Certain compounds containing the dimethoxyphenyl group have demonstrated activity against bacteria and fungi.

Given the lack of specific data, any proposed signaling pathway would be purely speculative.

Conclusion

3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile remains a poorly characterized compound in the scientific literature. While its synthesis can be postulated based on established chemical principles for β -ketonitriles, detailed experimental procedures and characterization data are not publicly available. Furthermore, its biological activity and potential applications in drug development are entirely unexplored. This guide highlights the significant knowledge gap that exists for this particular molecule and underscores the need for foundational research to elucidate its chemical and biological properties. Researchers interested in this compound would need to undertake its synthesis, full chemical characterization, and a comprehensive screening for biological activity to establish its potential utility.

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